

CCT244747: A Technical Guide to its Effects on Cell Cycle Checkpoints

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Compound of Interest

Compound Name: CCT244747

Cat. No.: B15607476

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This document provides an in-depth analysis of **CCT244747**, a potent and selective inhibitor of Checkpoint Kinase 1 (CHK1). We will explore its mechanism of action, impact on cell cycle regulation, and its potential as a therapeutic agent, particularly in combination with genotoxic anticancer drugs.

Core Mechanism: Abrogation of DNA Damage-Induced Cell Cycle Arrest

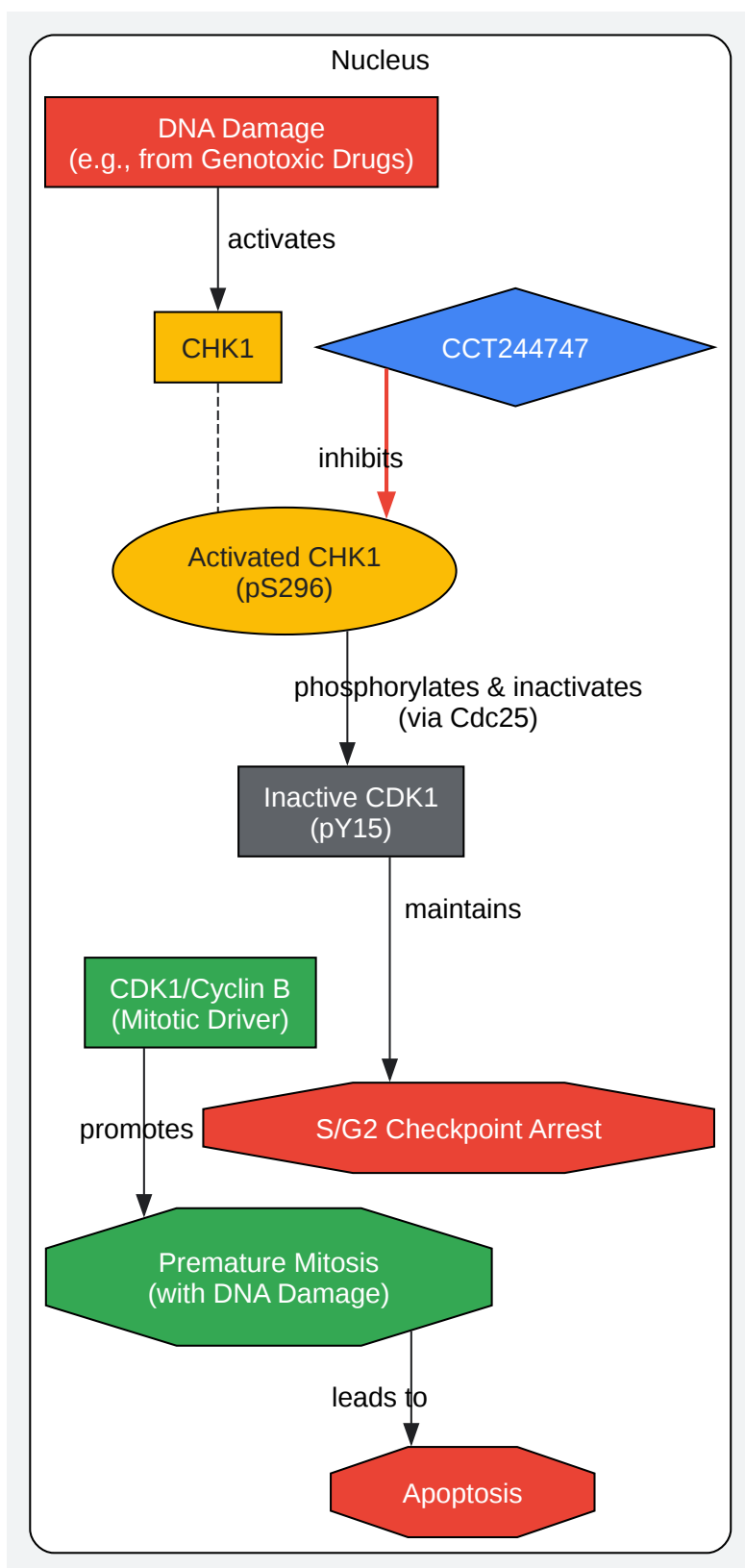
CCT244747 is an orally bioavailable, ATP-competitive inhibitor of CHK1.^{[1][2][3]} In response to DNA damage, cancer cells with defective cell-cycle checkpoints rely heavily on CHK1 to arrest the cell cycle in the S and G2 phases, allowing time for DNA repair.^{[1][4][5]} By inhibiting CHK1, **CCT244747** abrogates this crucial S and G2 arrest, forcing cells with damaged DNA to prematurely enter mitosis.^{[1][6][7]} This leads to increased DNA damage, apoptosis, and enhanced cytotoxicity of DNA-damaging agents.^{[1][2]}

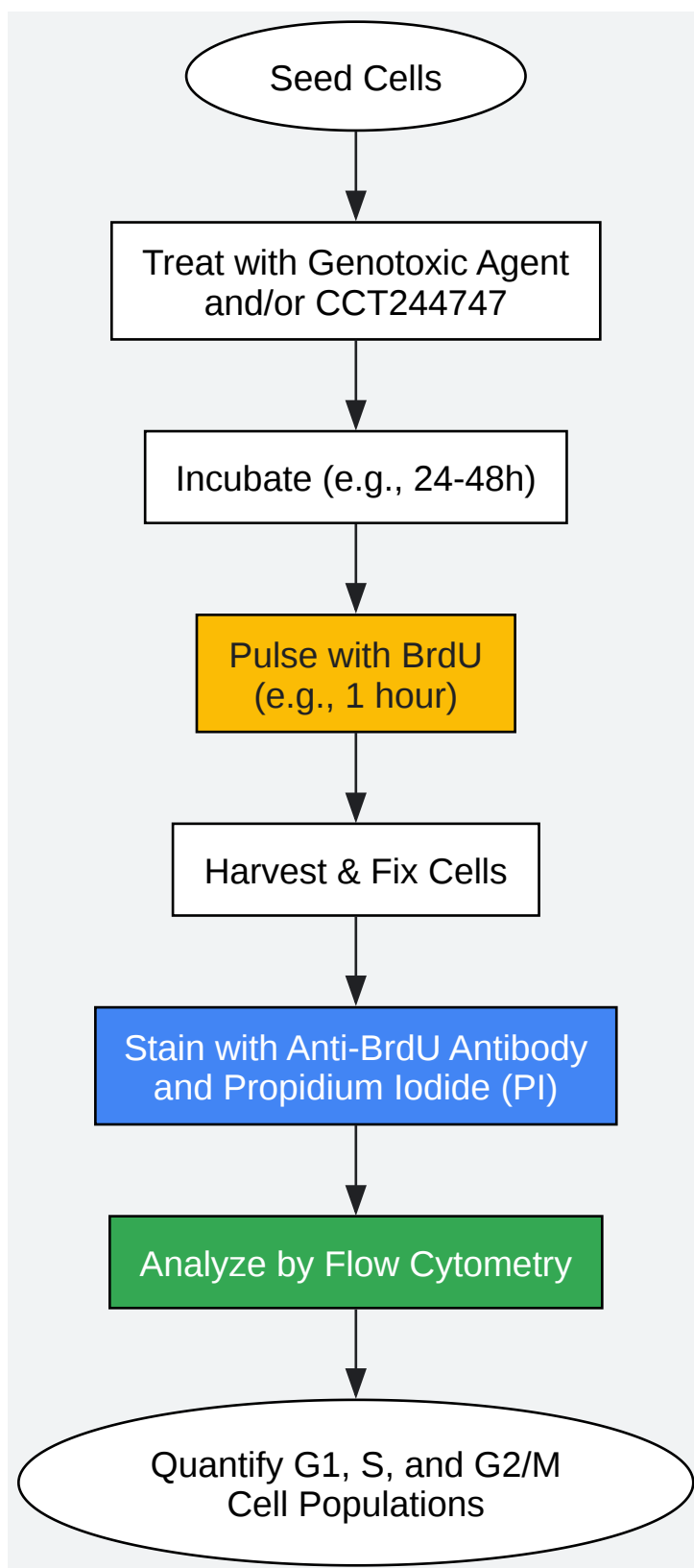
The inhibition of CHK1 by **CCT244747** is marked by a decrease in CHK1 autophosphorylation at serine 296 (pS296 CHK1), a biomarker for CHK1 activity.^{[1][2]} Concurrently, it inhibits the

phosphorylation of CDK1 at tyrosine 15 (pY15 CDK1), a marker of cell cycle inactivity, thereby promoting mitotic entry.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Signaling Pathway and Mechanism of Action

The following diagram illustrates the signaling pathway affected by **CCT244747** in the context of DNA damage.





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References

- 1. aacrjournals.org [aacrjournals.org]
- 2. CCT244747 is a novel, potent and selective CHK1 inhibitor with oral efficacy alone and in combination with genotoxic anticancer drugs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. CCT244747 is a novel potent and selective CHK1 inhibitor with oral efficacy alone and in combination with genotoxic anticancer drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. aacrjournals.org [aacrjournals.org]
- 6. An orally bioavailable Chk1 inhibitor, CCT244747, sensitizes bladder and head and neck cancer cell lines to radiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. An orally bioavailable Chk1 inhibitor, CCT244747, sensitizes bladder and head and neck cancer cell lines to radiation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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